

Application Notes and Protocols: Flow Cytometry Analysis of Immune Cells Following PXB17 Treatment

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Compound of Interest

Compound Name: PXB17

Cat. No.: B12362099

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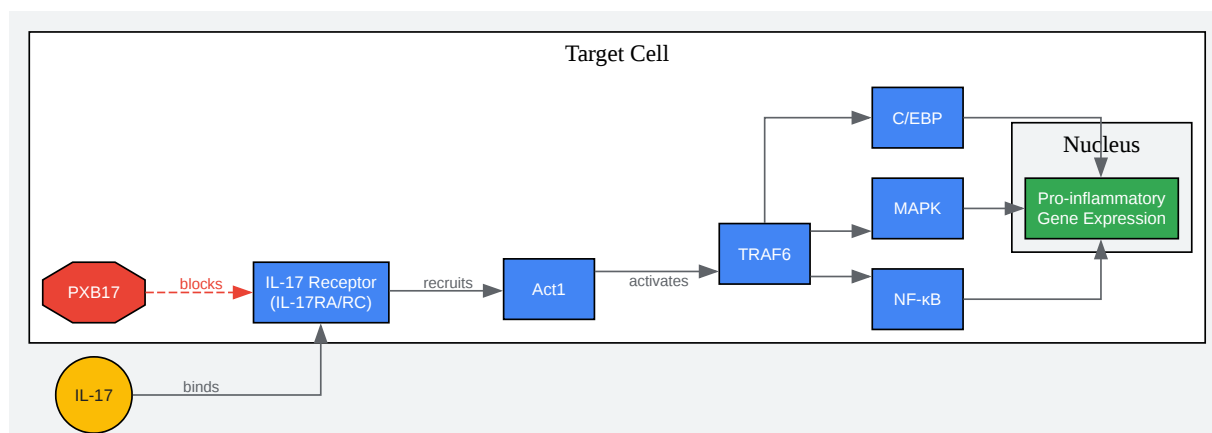
For Researchers, Scientists, and Drug Development Professionals

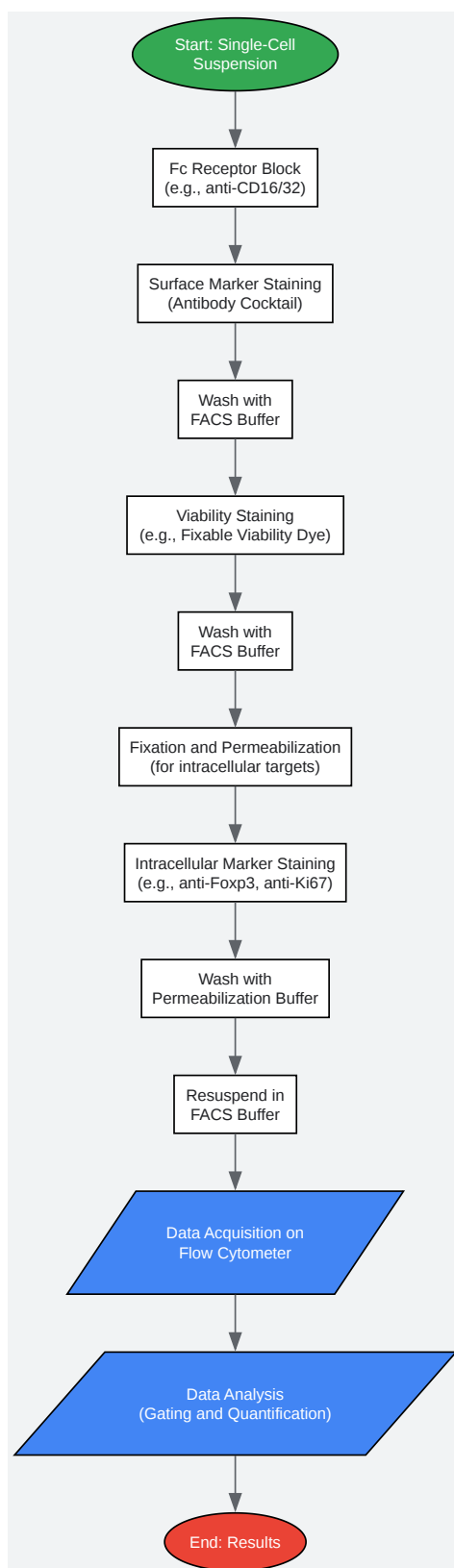
Introduction

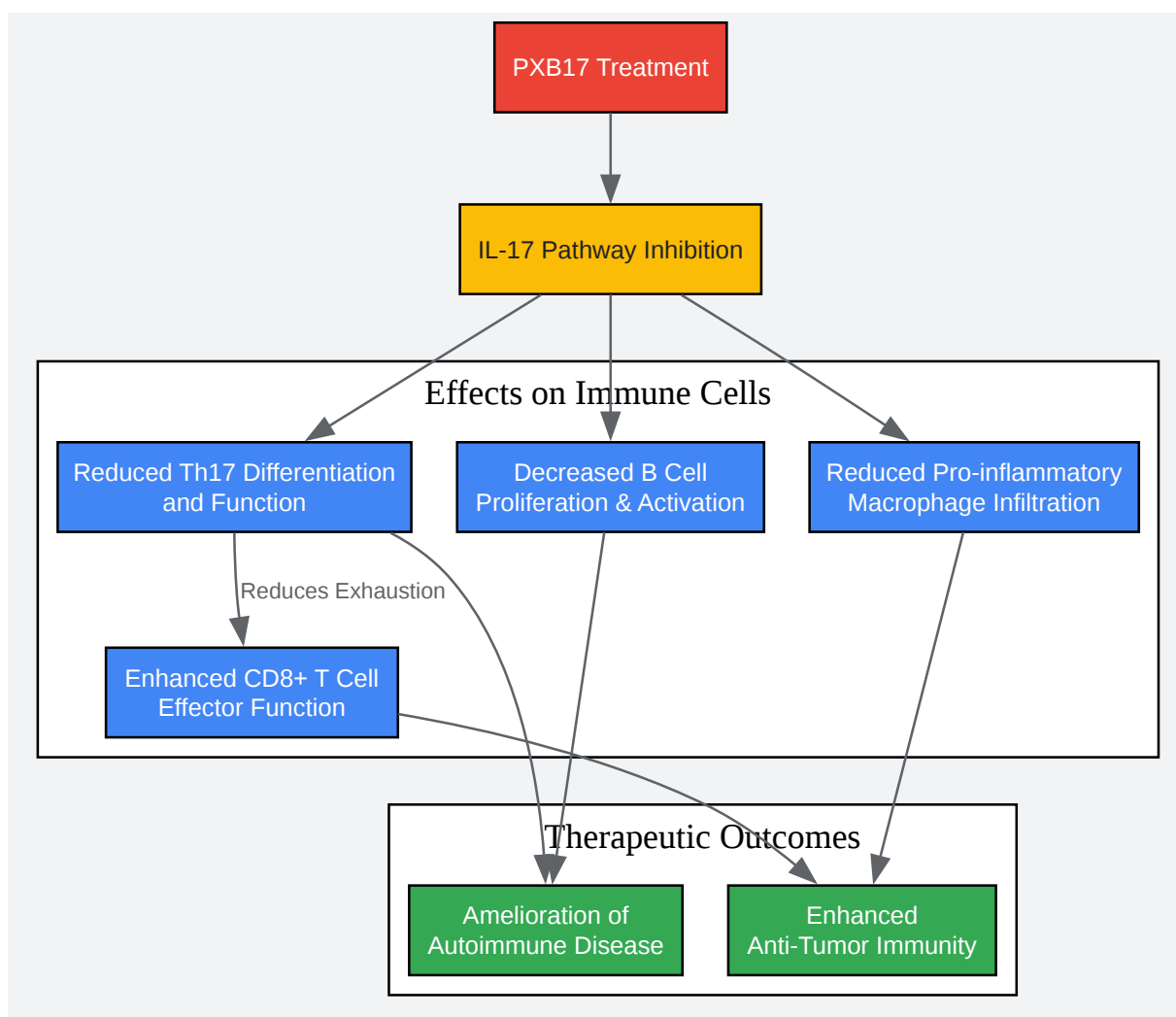
PXB17 is a novel investigational therapeutic agent designed to modulate immune responses through the targeted inhibition of the Interleukin-17 (IL-17) signaling pathway. IL-17 is a pro-inflammatory cytokine that plays a crucial role in various autoimmune diseases and has a complex, context-dependent role in tumor immunity.^{[1][2][3]} By blocking IL-17 signaling, **PXB17** is hypothesized to dampen pro-inflammatory responses and alter the cellular landscape of the immune system. These application notes provide a detailed protocol for the comprehensive analysis of immune cell populations using flow cytometry following **PXB17** treatment.

Hypothesized Mechanism of Action of PXB17

PXB17 is a high-affinity monoclonal antibody that selectively binds to the IL-17RA receptor subunit, preventing the downstream signaling cascade initiated by IL-17A and IL-17F. This blockade is expected to reduce the activation and proliferation of T helper 17 (Th17) cells and mitigate the inflammatory effects on other immune cells, including B cells, Natural Killer (NK) cells, and macrophages.







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References

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